

# Sulfo Cy7 bis-COOH: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: Sulfo Cy7 bis-COOH

Cat. No.: B15553901

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling protocols for **Sulfo Cy7 bis-COOH**, a near-infrared (NIR) fluorescent dye. Due to the limited availability of a specific Safety Data Sheet (SDS) for **Sulfo Cy7 bis-COOH**, this document synthesizes information from SDSs of structurally related cyanine dyes, such as Sulfo-Cyanine7 carboxylic acid and Sulfo-Cyanine5 carboxylic acid, along with product specifications for similar compounds. This information is intended to provide a comprehensive understanding of the potential hazards and necessary precautions.

## Chemical and Physical Properties

**Sulfo Cy7 bis-COOH** is a water-soluble, near-infrared fluorescent dye. The "bis-COOH" designation indicates the presence of two carboxylic acid functional groups, which can be used for conjugation to other molecules. The "Sulfo" modification enhances its water solubility.

Property	Data	Source
Appearance	Dark green or dark colored solid/powder	[1][2]
Solubility	Soluble in water, DMF, and DMSO.[1][3][4] Practically insoluble in non-polar organic solvents.[1]	[1][3][4]
Excitation Maximum ( $\lambda_{ex}$ )	~750 nm	[1][2][3][5]
Emission Maximum ( $\lambda_{em}$ )	~773 nm	[1][2][3][5]
Molar Extinction Coefficient	~240,600 L·mol <sup>-1</sup> ·cm <sup>-1</sup>	[1][2][3][5]
Fluorescence Quantum Yield	~0.24	[1][3]

## Hazard Identification and Toxicity

While specific toxicity data for **Sulfo Cy7 bis-COOH** is not available, information from related compounds suggests the following potential hazards.

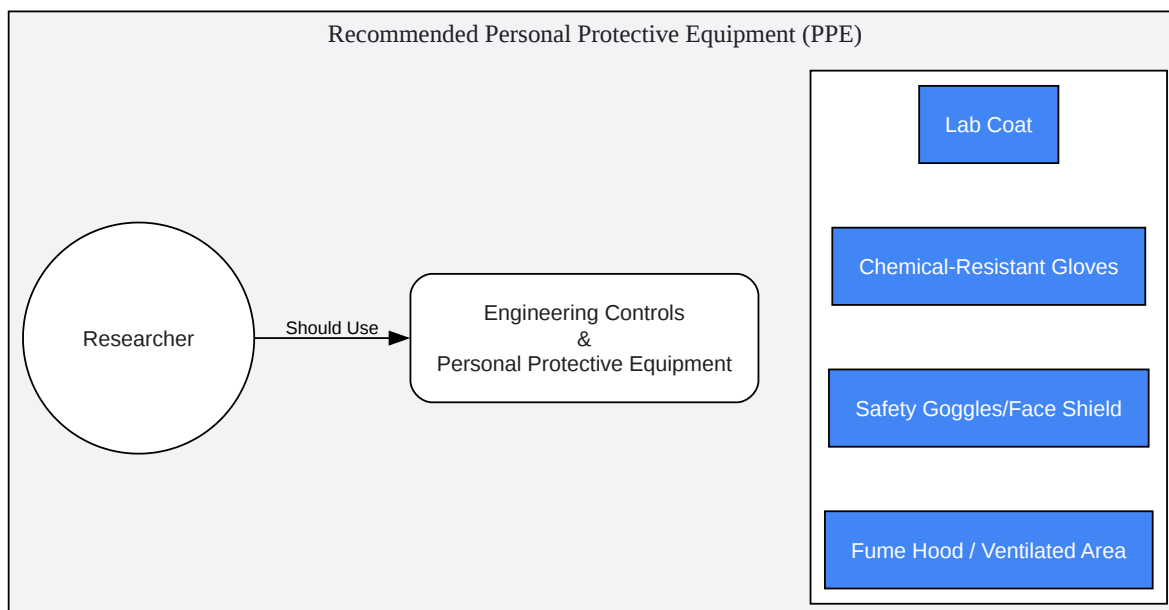
Hazard Category	Description	Precautionary Statements
Acute Oral Toxicity	Harmful if swallowed.[6]	Wash skin thoroughly after handling. Do not eat, drink or smoke when using this product. If swallowed, call a poison center or doctor. Rinse mouth.[6]
Skin Contact	May be harmful if absorbed through the skin and may cause skin irritation.[7]	Handle with gloves. Use proper glove removal technique. Wash and dry hands after handling.[7][8]
Eye Contact	May cause eye irritation.[7]	Wear tightly fitting safety goggles or a face shield.[8]
Inhalation	May be harmful if inhaled and may cause respiratory tract irritation.[7]	Avoid breathing vapors, mist, or gas.[7] Provide appropriate exhaust ventilation.[8]
Aquatic Toxicity	Very toxic to aquatic life with long-lasting effects.[6]	Avoid release to the environment. Collect spillage.[6]

## Handling and Storage

Proper handling and storage are crucial to ensure the stability of the compound and the safety of laboratory personnel.

## Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following diagram outlines the recommended PPE.



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Caption: Recommended PPE for handling **Sulfo Cy7 bis-COOH**.

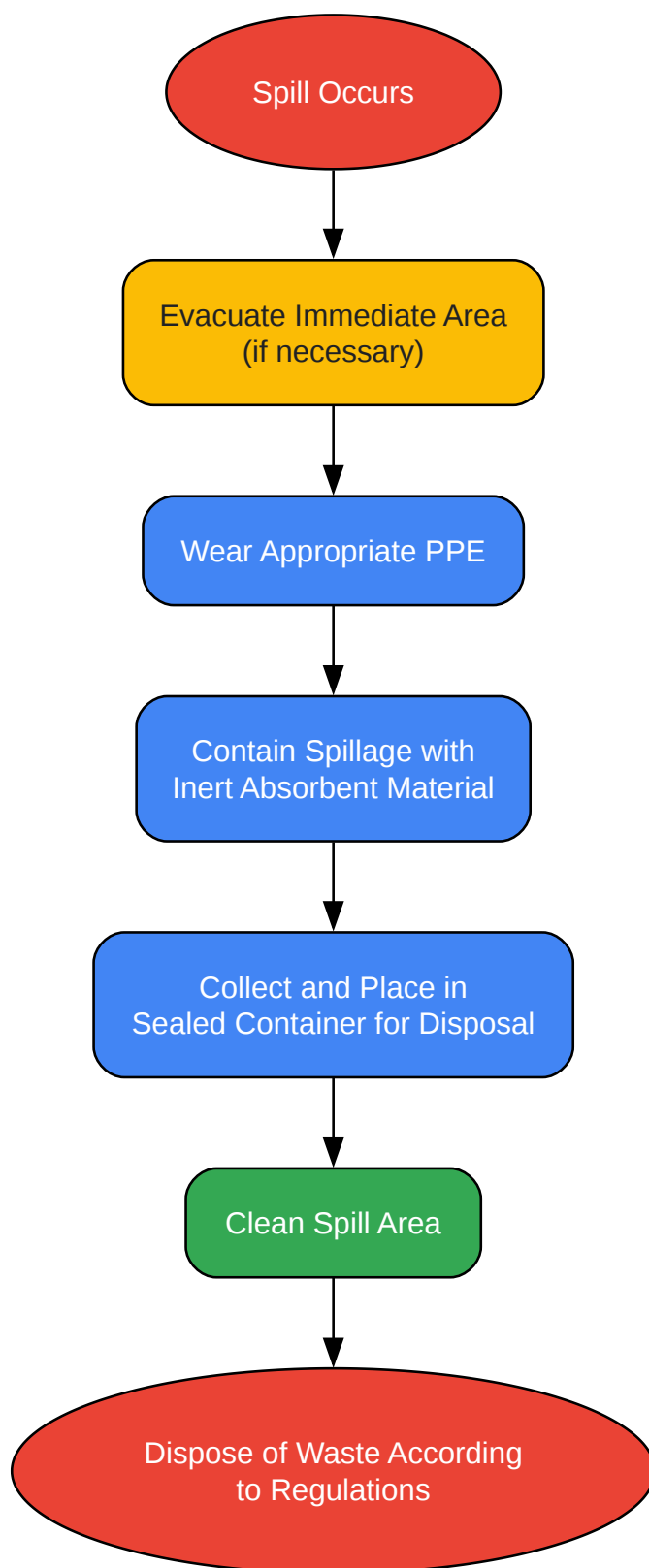
## Storage Conditions

Parameter	Recommendation
Temperature	Store at -20°C for long-term storage.[1][3][7][9][10]
Light	Store in the dark. Avoid prolonged exposure to light.[1][2][5][9]
Moisture	Keep container tightly closed in a dry, well-ventilated area.[8] Desiccate.[2][5][9]
Transportation	Can be shipped at room temperature for up to 3 weeks.[1][4][5][9]

## Accidental Release and First Aid Measures

In the event of an accidental release or exposure, follow these procedures.

### Spill Response Workflow



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Caption: Workflow for responding to a chemical spill.

## First Aid Measures

Exposure Route	First Aid Protocol
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.[7]
Skin Contact	Wash off with soap and plenty of water. Remove contaminated clothing. Consult a physician.[7]
Eye Contact	Flush eyes with water as a precaution. Remove contact lenses if present and easy to do. Continue rinsing. Consult a physician.[7]
Inhalation	Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.[7]

## Stability and Reactivity

Parameter	Description
Chemical Stability	Stable under recommended storage conditions. [8]
Hazardous Reactions	No data available.[8]
Conditions to Avoid	No specific data available, but generally avoid excessive heat and light.[8]
Incompatible Materials	Strong oxidizing agents.[8]
Hazardous Decomposition Products	No data available.[8]

## Experimental Protocols

While specific experimental protocols for the synthesis of **Sulfo Cy7 bis-COOH** are proprietary, the handling procedures in a research setting would follow standard laboratory practices for working with fluorescent dyes.

## General Protocol for Handling and Dilution:

- Acclimatization: Allow the vial of **Sulfo Cy7 bis-COOH** to warm to room temperature before opening to prevent condensation.
- Reconstitution: Using appropriate PPE in a well-ventilated area or fume hood, dissolve the dye in a suitable solvent such as water, DMSO, or DMF to create a stock solution.[1][3][4]
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Storage of Solution: Store the stock solution at -20°C, protected from light.

## Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[6] Prevent product from entering drains.[7]

Disclaimer: This guide is intended for informational purposes only and is based on data from related compounds. It is not a substitute for a formal risk assessment or the guidance of a qualified safety professional. Always consult the most current Safety Data Sheet for any chemical before use.

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